

# Separation of Dicyclohexyl adipate Newcrom R1 column

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## Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

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## Analytical Method Overview

This protocol summarizes the high-performance liquid chromatography (HPLC) analysis of **Dicyclohexyl adipate** (CAS 849-99-0), a compound relevant in pharmaceutical and chemical research [1]. The method uses a reversed-phase **Newcrom R1 column** [1] [2] [3].

Parameter	Specification
Analyte	Dicyclohexyl adipate [1]
Application	Pharmacokinetics, Impurity Isolation [1]
HPLC Column	Newcrom R1 [1]
Stationary Phase	Reversed-phase, low silanol activity [1] [3]
Particle Size	3 $\mu\text{m}$ , 5 $\mu\text{m}$ [2] [3]
Pore Size	100 $\text{\AA}$ [2] [3]
Mobile Phase	Acetonitrile (MeCN), Water, Phosphoric Acid [1]

Parameter	Specification
MS-Compatible MP	Replace Phosphoric Acid with Formic Acid [1]

## Experimental Protocol

### • Column Installation and Equilibration

- Install a Newcrom R1 column (e.g., 4.6 x 150 mm, 5 µm) in the HPLC system [2].
- Prepare the mobile phase as a mixture of acetonitrile and water, modified with 0.1% phosphoric acid [1].
- Equilibrate the column with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved.

### • Sample Preparation

- Dissolve the **Dicyclohexyl adipate** sample in a suitable solvent, typically acetonitrile or the mobile phase.
- Filter the solution through a 0.45 µm or 0.22 µm membrane filter to remove particulate matter.

### • Chromatographic Separation

- Inject an appropriate sample volume (e.g., 10-20 µL) onto the column.
- Run the analysis using an isocratic or gradient elution method with the mobile phase.
- Maintain the column temperature within the operational range of 0°C to 50°C [3].

### • Detection and Data Analysis

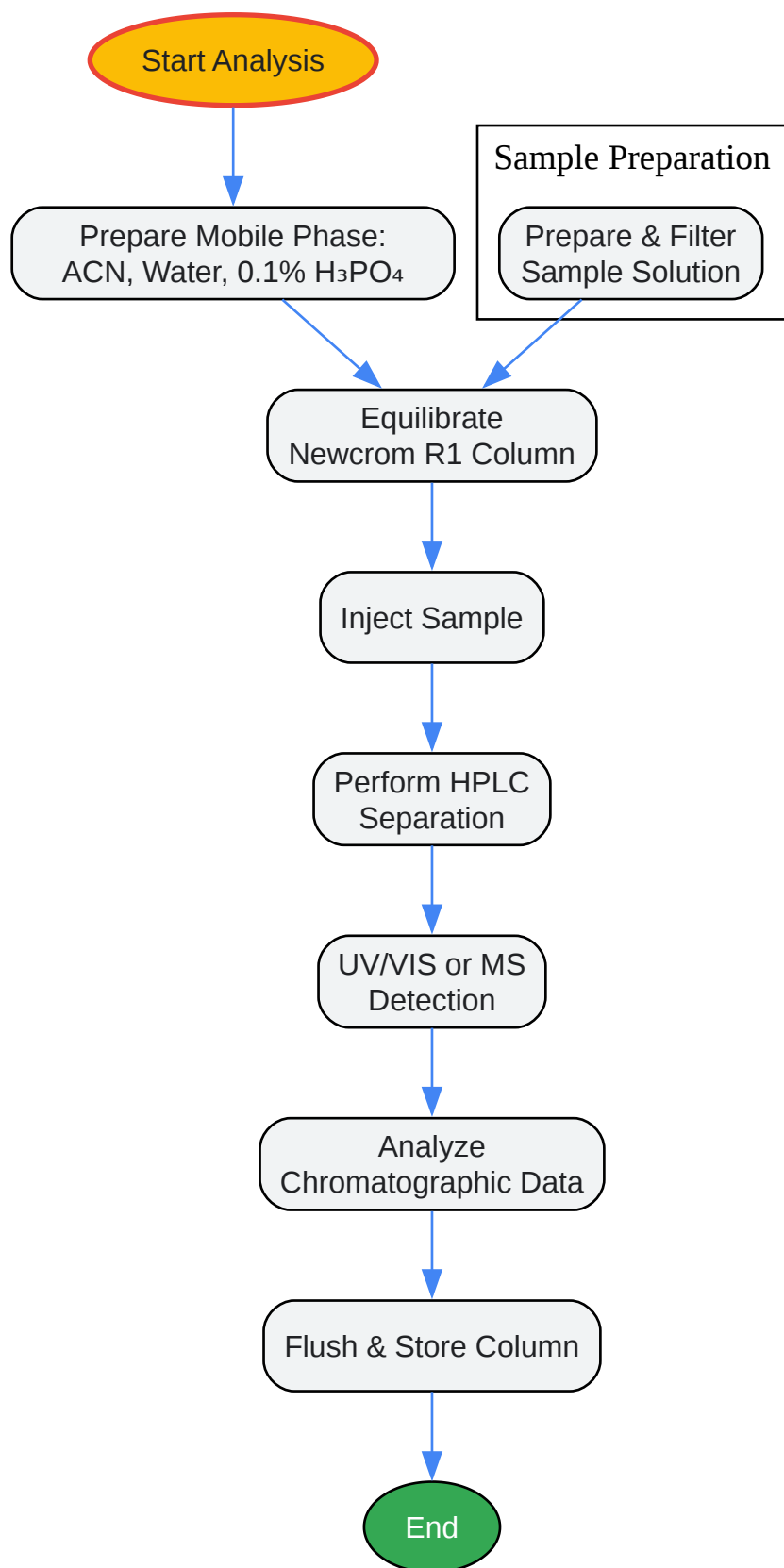
- Use a UV-Vis or PDA detector. The specific wavelength for **Dicyclohexyl adipate** should be determined experimentally or from literature.
- For mass spectrometry (MS) detection, use the MS-compatible mobile phase (acetonitrile/water with formic acid) [1].

### • Column Care and Storage

- After analysis, flush the column thoroughly with a 50/50 mixture of acetonitrile and water to remove buffers and acids.
- For long-term storage, keep the column in a 50/50 acetonitrile/water mixture with 0.1% phosphoric or formic acid [2].

## Workflow for HPLC Analysis

The following diagram illustrates the step-by-step workflow for the analysis, from sample preparation to data interpretation.



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The workflow is linear but includes sample preparation as a parallel preparatory step. The use of a reversed-phase column with acidified mobile phase is central to the method's success [1].

## Important Considerations

- **Method Scalability:** The described liquid chromatography method is scalable and can be adapted for the isolation of impurities in preparative separation [1].
- **Data Limitation:** The vendor, SIELC Technologies, states that the available result was obtained by a proprietary algorithm and may deviate from actual experimental data. They recommend contacting them to request experimental data and confirm column suitability before purchase [1].

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## References

1. Dicyclohexyl adipate [sielc.com]
2. Newcrom R1 [sielc.com]
3. SiELC Newcrom R1 HPLC Columns [elementlabsolutions.com]

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